

Caesium Dihydrogen Phosphate: A Technical Overview of its Properties and Synthesis

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Compound of Interest

Compound Name: *Caesium dihydrogen phosphate*

Cat. No.: *B101643*

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Caesium dihydrogen phosphate (CDP), with the molecular formula CsH_2PO_4 , is an inorganic compound that has garnered significant interest within the scientific community, particularly in the field of materials science.^[1] Its primary application lies in its function as a solid acid proton conductor, making it a crucial component in intermediate-temperature fuel cells and other electrochemical devices.^{[1][2]} This technical guide provides an in-depth look at the molecular characteristics, properties, and a standard laboratory synthesis protocol for this compound.

Molecular and Physical Properties

Caesium dihydrogen phosphate is the mono-caesium salt of phosphoric acid.^{[1][3]} It is a thermally stable material, a property that makes it suitable for applications in ceramics and glass production.^[4] The key physical and chemical properties of **caesium dihydrogen phosphate** are summarized in the table below.

Property	Value
Molecular Formula	CsH ₂ PO ₄ [4] [5] [6] [7]
Molecular Weight	229.89 g/mol [2] [4] [5] [6]
Appearance	White crystalline solid
Melting Point	231-233 °C [2] [5]
Crystal Structure	Monoclinic (P2 ₁ /m space group) at room temperature. [8] Undergoes a superprotonic phase transition. [2] [3]
Superprotonic Phase	Transitions to a highly conductive phase at approximately 230 °C. [1] [2] [3]
Proton Conductivity	Exhibits a sharp increase to ~10 ⁻² S/cm in its superprotonic phase. [1] [9]

Experimental Protocol: Synthesis of Caesium Dihydrogen Phosphate

The following protocol details a common method for the synthesis of **caesium dihydrogen phosphate** powder through the reaction of caesium carbonate and phosphoric acid in an aqueous solution.[\[9\]](#)

Materials:

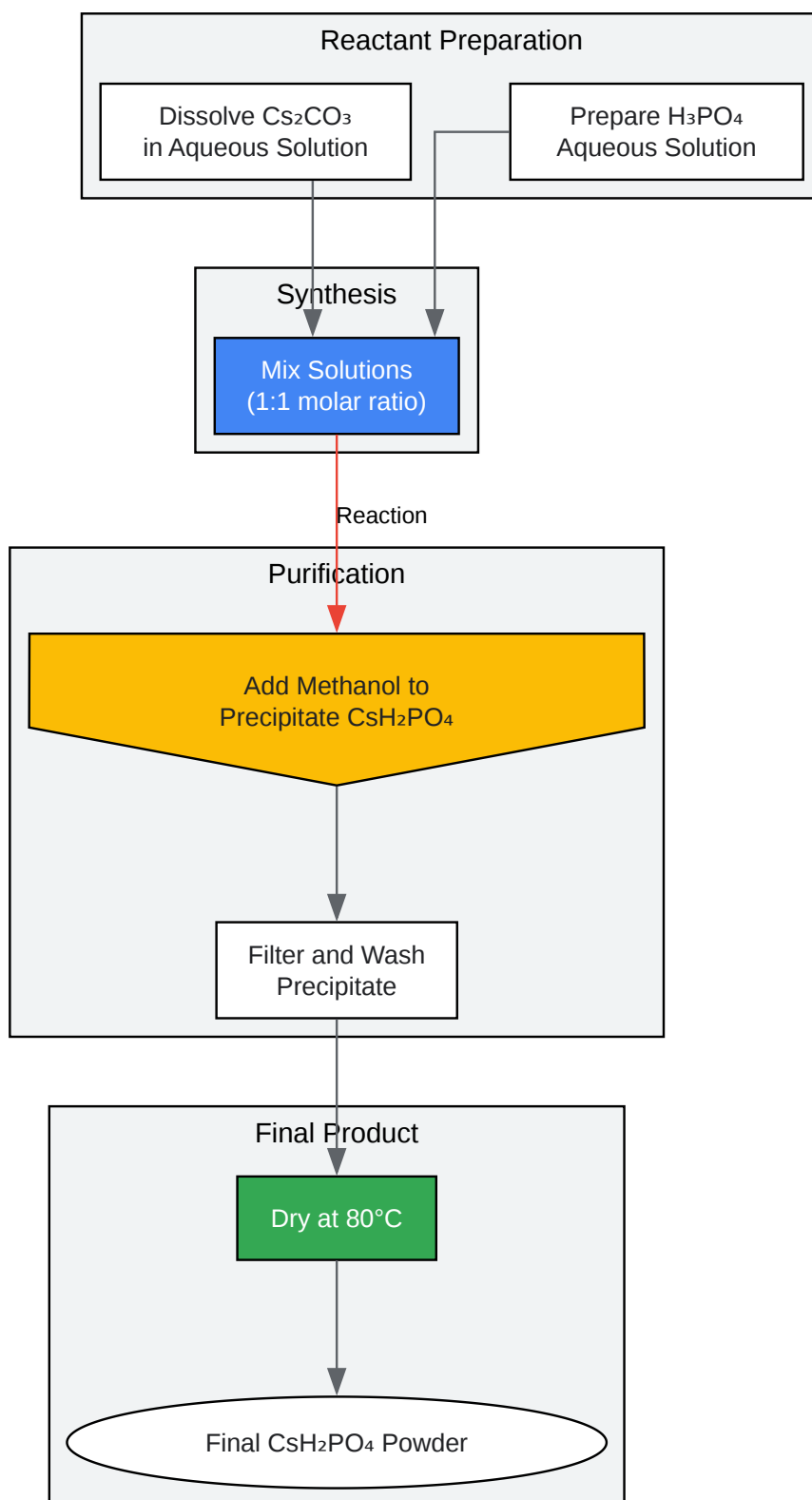
- Caesium carbonate (Cs₂CO₃)
- Phosphoric acid (H₃PO₄, 85 wt% aqueous solution)
- Methanol
- Deionized water

Procedure:

- **Reaction Mixture Preparation:** Dissolve caesium carbonate in deionized water. In a separate container, dilute the 85 wt% phosphoric acid with deionized water.
- **Stoichiometric Addition:** Slowly add the phosphoric acid solution to the caesium carbonate solution in a 1:1 molar ratio while stirring continuously.^[9] This reaction should be performed in a fume hood as it may produce CO₂ gas. The reaction is: $\text{Cs}_2\text{CO}_3 + 2\text{H}_3\text{PO}_4 \rightarrow 2\text{CsH}_2\text{PO}_4 + \text{H}_2\text{O} + \text{CO}_2$.
- **Precipitation:** Add methanol to the resulting aqueous solution to induce the precipitation of **caesium dihydrogen phosphate**.^[9]
- **Filtration and Washing:** Filter the precipitate from the solution using a Buchner funnel. Wash the collected solid with a small amount of cold methanol to remove any unreacted starting materials or byproducts.
- **Drying:** Dry the purified **caesium dihydrogen phosphate** precipitate in an oven at 80 °C for approximately 12 hours to remove any residual solvent.^[9]
- **Characterization:** The purity and crystal structure of the synthesized CsH₂PO₄ can be verified using techniques such as Powder X-ray Diffraction (PXRD) and Raman Spectroscopy.^[1]

Conceptual Workflow and Structural Information

The synthesis of **caesium dihydrogen phosphate** is a straightforward acid-base reaction followed by precipitation. The logical flow of this process is illustrated in the diagram below. At a molecular level, the structure of **caesium dihydrogen phosphate** consists of caesium cations (Cs⁺) and dihydrogen phosphate anions (H₂PO₄⁻), with a network of hydrogen bonds that are critical to its proton conduction mechanism.^[2]



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Caption: Workflow for the synthesis of **caesium dihydrogen phosphate**.

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- To cite this document: BenchChem. [Caesium Dihydrogen Phosphate: A Technical Overview of its Properties and Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b101643#molecular-formula-and-weight-of-caesium-dihydrogen-phosphate]

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